

# Application Notes and Protocols for the Quantification of Diammonium Adipate in Solutions

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## Compound of Interest

Compound Name: *Diammonium adipate*

Cat. No.: *B1204422*

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## Introduction

**Diammonium adipate**, the ammonium salt of adipic acid, is a key intermediate in various industrial processes, including the production of polymers and as a component in certain formulations. Accurate quantification of **diammonium adipate** in solution is crucial for process monitoring, quality control, and research and development. This document provides detailed application notes and experimental protocols for three common analytical methods suitable for this purpose: High-Performance Liquid Chromatography (HPLC), Acid-Base Titration, and Ion Chromatography (IC).

## High-Performance Liquid Chromatography (HPLC)

HPLC is a versatile and widely used technique for the separation and quantification of non-volatile compounds like **diammonium adipate**. The method separates the adipate anion from other components in the sample matrix, and its concentration is determined by a suitable detector, typically UV-Vis.

## Data Presentation

The following table summarizes typical performance characteristics for an HPLC method for **diammonium adipate** quantification. These values are representative and should be

confirmed during method validation.

Parameter	Typical Performance
Linearity Range	1 - 500 µg/mL
Correlation Coefficient ( $r^2$ )	> 0.999
Precision (%RSD)	< 2%
Accuracy (% Recovery)	98 - 102%
Limit of Detection (LOD)	~0.5 µg/mL
Limit of Quantification (LOQ)	~1.5 µg/mL

## Experimental Protocol

### 1. Instrumentation and Materials:

- HPLC system with a UV-Vis detector
- Reversed-phase C18 column (e.g., 4.6 mm x 150 mm, 5 µm particle size)
- **Diammonium adipate** reference standard
- HPLC-grade acetonitrile
- HPLC-grade water
- Phosphoric acid or other suitable buffer components
- Volumetric flasks and pipettes
- Syringe filters (0.45 µm)

### 2. Preparation of Mobile Phase:

- Prepare a mobile phase of a suitable composition, for example, a mixture of phosphate buffer and acetonitrile. A common mobile phase for adipic acid analysis consists of an acidic

aqueous buffer (e.g., 0.01 M potassium phosphate, adjusted to pH 2.5 with phosphoric acid) and acetonitrile in an isocratic elution.[1]

- Degas the mobile phase prior to use.

#### 3. Preparation of Standard Solutions:

- Accurately weigh a known amount of **diammonium adipate** reference standard and dissolve it in the mobile phase to prepare a stock solution (e.g., 1 mg/mL).
- Perform serial dilutions of the stock solution with the mobile phase to prepare a series of calibration standards (e.g., 1, 5, 10, 50, 100, 250, 500 µg/mL).

#### 4. Sample Preparation:

- Dilute the sample solution containing **diammonium adipate** with the mobile phase to bring the concentration within the calibration range.
- Filter the diluted sample through a 0.45 µm syringe filter before injection.

#### 5. Chromatographic Conditions:

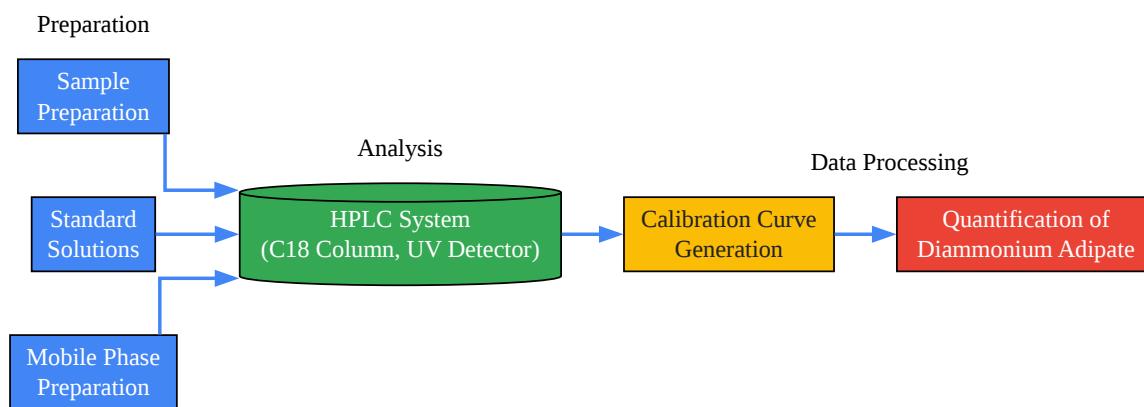
- Column: C18 reversed-phase, 4.6 mm x 150 mm, 5 µm
- Mobile Phase: e.g., 95:5 (v/v) 0.01 M Potassium Phosphate (pH 2.5) / Acetonitrile
- Flow Rate: 1.0 mL/min
- Injection Volume: 20 µL
- Column Temperature: 30 °C
- Detection Wavelength: 210 nm (for the adipate carboxyl group)

#### 6. Data Analysis:

- Generate a calibration curve by plotting the peak area of the adipate anion against the concentration of the **diammonium adipate** standards.

- Determine the concentration of **diammonium adipate** in the sample by comparing its peak area to the calibration curve.

## Workflow Diagram



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Caption: Workflow for the quantification of **diammonium adipate** by HPLC.

## Acid-Base Titration

Acid-base titration is a classic and cost-effective method for determining the concentration of a basic substance like **diammonium adipate**. The ammonium ions are titrated with a standardized strong acid, and the endpoint is determined using a pH indicator or a pH meter.

## Data Presentation

The following table outlines the expected performance characteristics for a validated titration method.

Parameter	Typical Performance
Linearity Range	10 - 1000 mg/sample
Correlation Coefficient ( $r^2$ )	> 0.999
Precision (%RSD)	< 1%
Accuracy (% Recovery)	99 - 101%

## Experimental Protocol

### 1. Instrumentation and Materials:

- Burette (50 mL)
- Pipettes and volumetric flasks
- pH meter or a suitable colorimetric indicator (e.g., methyl red)
- Standardized strong acid titrant (e.g., 0.1 M Hydrochloric Acid, HCl)
- Deionized water

### 2. Titrant Standardization:

- If not using a commercially certified standardized acid, standardize the HCl solution against a primary standard such as tris(hydroxymethyl)aminomethane (TRIS).

### 3. Sample Preparation:

- Accurately pipette a known volume of the **diammonium adipate** solution into a beaker or Erlenmeyer flask.
- Dilute with deionized water to ensure the pH electrode is properly immersed.

### 4. Titration Procedure:

- Place the beaker on a magnetic stirrer and immerse the pH electrode (if using).

- Add a few drops of methyl red indicator if performing a colorimetric titration.
- Record the initial pH of the solution.
- Slowly add the standardized HCl from the burette while continuously stirring.
- Record the volume of HCl added and the corresponding pH at regular intervals.
- The endpoint is reached when a sharp change in pH occurs (for potentiometric titration) or when the indicator changes color from yellow to red (for colorimetric titration).<sup>[2]</sup> The equivalence point for the titration of the ammonium ion will be in the acidic pH range.

## 5. Data Analysis:

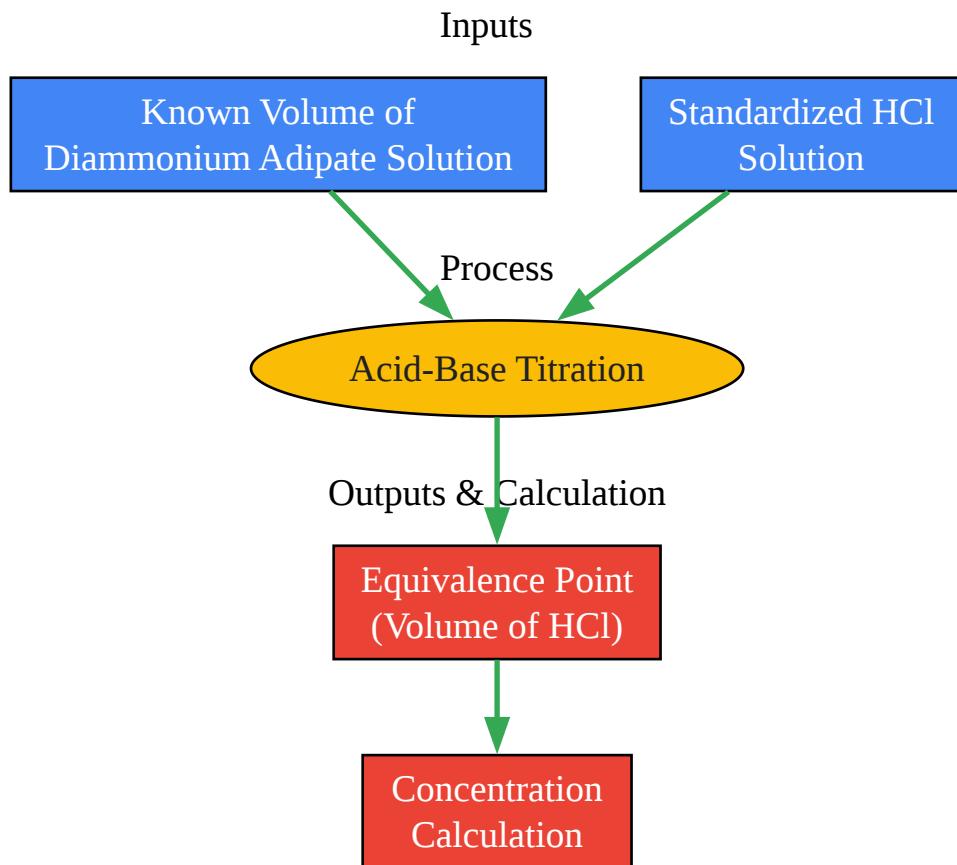
- Determine the volume of HCl required to reach the equivalence point. This can be done by finding the inflection point of the titration curve (a plot of pH versus titrant volume) or by the color change of the indicator.
- Calculate the concentration of **diammonium adipate** in the original sample using the following formula:

$$CDAA = (VHCl \times CHCl \times MDAA) / (2 \times V_{sample})$$

Where:

- CDAA = Concentration of **diammonium adipate**
- VHCl = Volume of HCl at the equivalence point
- CHCl = Concentration of standardized HCl
- MDAA = Molar mass of **diammonium adipate** (180.20 g/mol )
- V<sub>sample</sub> = Volume of the **diammonium adipate** sample
- The factor of 2 is due to the two ammonium ions per molecule of **diammonium adipate**.

## Logical Relationship Diagram



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Caption: Logical flow of the acid-base titration method.

## Ion Chromatography (IC)

Ion chromatography is a powerful technique for the simultaneous quantification of both the ammonium cation ( $\text{NH}_4^+$ ) and the adipate anion in a single analysis. This method is particularly useful for complex sample matrices where specificity is a concern.

## Data Presentation

The following table presents typical performance characteristics for an IC method for the simultaneous analysis of ammonium and adipate ions.

Parameter	Ammonium ( $\text{NH}_4^+$ )	Adipate
Linearity Range	0.1 - 10 mg/L	0.5 - 50 mg/L
Correlation Coefficient ( $r^2$ )	> 0.999	> 0.999
Precision (%RSD)	< 3%	< 3%
Accuracy (% Recovery)	95 - 105%	95 - 105%
Limit of Detection (LOD)	~0.01 mg/L	~0.05 mg/L
Limit of Quantification (LOQ)	~0.03 mg/L	~0.15 mg/L

## Experimental Protocol

### 1. Instrumentation and Materials:

- Ion chromatography system with a conductivity detector
- Cation-exchange column for ammonium analysis (e.g., IonPac CS16)
- Anion-exchange column for adipate analysis (e.g., IonPac AS11-HC)[3]
- Suppressors for both cation and anion analysis
- **Diammonium adipate** reference standard
- IC-grade reagents for eluent preparation (e.g., methanesulfonic acid for cation analysis, sodium hydroxide for anion analysis)
- Deionized water (18.2 MΩ·cm)

### 2. Preparation of Eluents:

- Prepare the appropriate eluents for both cation and anion exchange chromatography according to the column manufacturer's recommendations. For example, a methanesulfonic acid eluent can be used for cation separation.[4][5]

### 3. Preparation of Standard Solutions:

- Prepare a stock solution of **diammonium adipate** in deionized water.
- Create a series of calibration standards by diluting the stock solution to cover the desired concentration range for both ammonium and adipate ions.

#### 4. Sample Preparation:

- Dilute the sample with deionized water to fall within the linear range of the method.
- Filter the sample through a 0.22  $\mu\text{m}$  IC syringe filter.

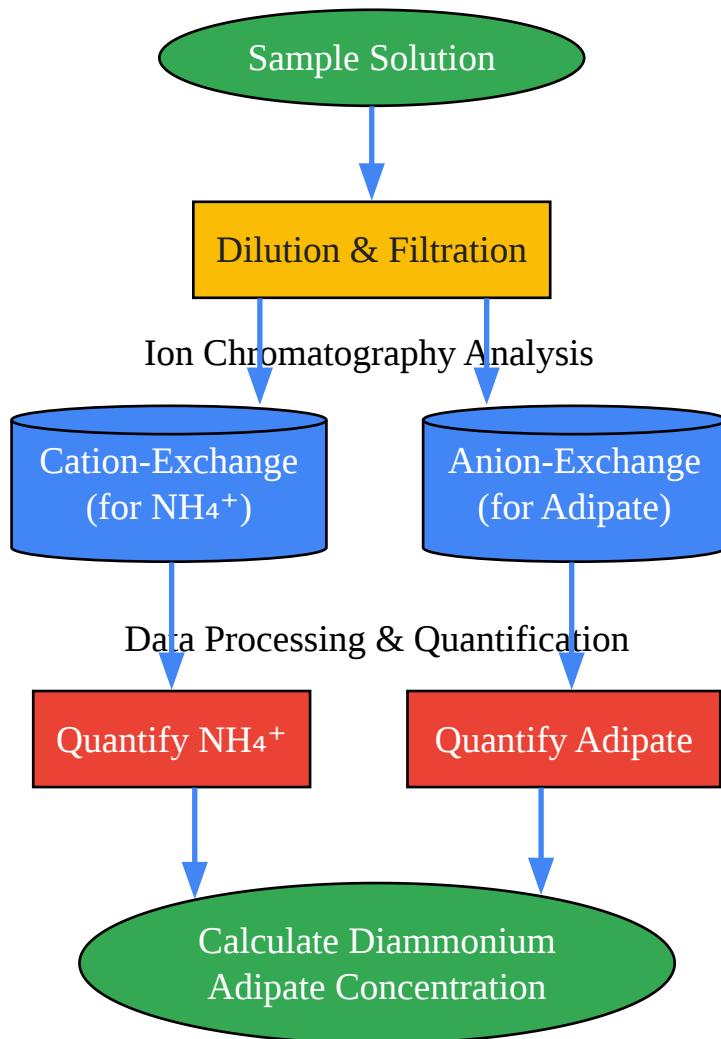
#### 5. Chromatographic Conditions (Example for separate analyses):

- For Ammonium ( $\text{NH}_4^+$ ) Analysis:
  - Column: Cation-exchange column (e.g., IonPac CS16)
  - Eluent: e.g., Methanesulfonic acid gradient
  - Flow Rate: 1.0 mL/min
  - Injection Volume: 25  $\mu\text{L}$
  - Detection: Suppressed conductivity
- For Adipate Analysis:
  - Column: Anion-exchange column (e.g., IonPac AS11-HC)
  - Eluent: e.g., Sodium hydroxide gradient
  - Flow Rate: 1.0 mL/min
  - Injection Volume: 25  $\mu\text{L}$
  - Detection: Suppressed conductivity

#### 6. Data Analysis:

- Generate separate calibration curves for the ammonium and adipate ions by plotting their respective peak areas against their concentrations in the standards.
- Quantify the concentration of each ion in the sample by comparing their peak areas to their respective calibration curves.
- The concentration of **diammonium adipate** can be calculated from the concentration of either the ammonium or the adipate ion, providing a cross-validation of the result.

## Experimental Workflow Diagram



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Caption: Workflow for the simultaneous analysis of ammonium and adipate by Ion Chromatography.

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